Application Note: Divergent Synthesis with 4-Chloroquinoline-8-Carboxylic Acid

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Compound of Interest	
Compound Name:	*4-Chloroquinoline-8-carboxylic acid*
CAS No.:	*216257-37-3*
Cat. No.:	*B1429762*

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Introduction: The "Privileged" Dual-Handle Scaffold

In modern drug discovery, **4-chloroquinoline-8-carboxylic acid** (CAS 216257-37-3) represents a high-value "privileged structure."[1] Its utility lies in its orthogonal reactivity profile, allowing medicinal chemists to rapidly generate diverse libraries around the quinoline core—a motif ubiquitous in antimalarials, kinase inhibitors, and antivirals.

This scaffold offers two distinct chemical handles:

- C4-Position (Electrophilic): Highly activated for Nucleophilic Aromatic Substitution (

) and Palladium-catalyzed cross-couplings.[1]
- C8-Position (Nucleophilic/Acidic): A carboxylic acid moiety ideal for amide coupling, esterification, or metal chelation strategies.[1]

This guide provides a "Gold Standard" workflow for utilizing this building block, addressing common synthetic bottlenecks such as catalyst poisoning and zwitterionic solubility issues.

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Chemical Profile & Reactivity Map

Property	Data
Chemical Name	4-Chloroquinoline-8-carboxylic acid
CAS Number	216257-37-3
Molecular Formula	
Molecular Weight	207.61 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF; limited solubility in water/DCM (Zwitterionic character)
Key Reactivity	C4-Cl (, Suzuki); C8-COOH (Amidation, Esterification)

Reactivity Visualization

The following diagram illustrates the orthogonal functionalization pathways available for this scaffold.

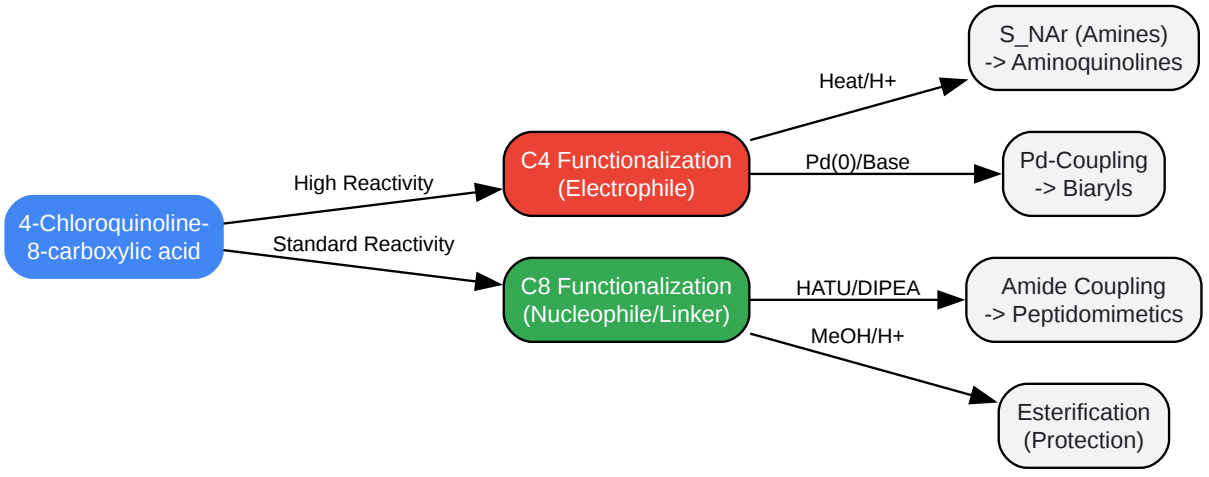

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Figure 1: Orthogonal reactivity map of **4-chloroquinoline-8-carboxylic acid**.

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Strategic Synthesis Protocols

Strategy A: The "Protect-First" Approach (Recommended for Suzuki Couplings)

Why: Free carboxylic acids can poison Palladium catalysts or sequester bases, stalling cross-coupling reactions.[1] Converting the acid to a methyl ester significantly improves yield and solubility in organic solvents.

Protocol 1: Methyl Ester Protection[1]

- Reagents: **4-chloroquinoline-8-carboxylic acid** (1.0 eq), Thionyl Chloride (

  , 2.0 eq), Methanol (anhydrous).
- Setup: Flame-dried round-bottom flask under

  .
- Procedure:
  - Suspend the starting material in anhydrous Methanol (0.5 M).
  - Cool to 0°C. Add

    dropwise (Exothermic!).
  - Reflux for 4-6 hours. Monitor by TLC/LCMS (Acid converts to less polar ester).
  - Workup: Concentrate in vacuo. Redissolve in EtOAc, wash with saturated

    (to remove trace acid), brine, and dry over

    .
  - Yield: Typically >90%.[2]

Protocol 2: Suzuki-Miyaura Coupling at C4

Target: 4-Aryl-quinoline-8-carboxylates (Biaryl scaffolds).[1]

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- Reagents:
  - Methyl 4-chloroquinoline-8-carboxylate (1.0 eq)
  - Aryl Boronic Acid (1.2 eq)[1]
  - Catalyst:

    (5 mol%) or

    (for sterically hindered substrates)[1]
  - Base:

    (2.0 eq) or

    [1]
  - Solvent: 1,4-Dioxane : Water (4:1 ratio)[1]
- Procedure:
  - Degassing: Combine ester, boronic acid, and base in the solvent mixture. Sparge with Argon for 10 mins (Critical step to prevent Pd oxidation).[1]
  - Catalyst Addition: Add Pd catalyst quickly; seal the vessel.
  - Reaction: Heat to 90°C for 12 hours.
  - Workup: Filter through Celite. Dilute with EtOAc/Water. Extract organic layer.[1][2][3]
  - Purification: Flash chromatography (Hexane/EtOAc).

Strategy B: Direct Functionalization (Recommended for)

Why: The 4-position is sufficiently activated that nucleophilic attack by amines can proceed without protecting the C8-acid, provided the zwitterionic product can be purified.[1]

Protocol 3:

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Displacement with Amines

Target: 4-Amino-quinoline-8-carboxylic acids (Kinase/Antimalarial motifs).[1]

- Reagents:
  - **4-chloroquinoline-8-carboxylic acid** (1.0 eq)[2]
  - Primary/Secondary Amine (1.2 - 1.5 eq)[1]
  - Solvent: Ethanol or Water/Ethanol (1:1)[1]
  - Catalyst (Optional): 1-2 drops of conc. HCl (Protonation of the quinoline nitrogen increases electrophilicity at C4).
- Procedure:
  - Mix reagents in Ethanol.
  - Heat to reflux (80°C) for 4-12 hours.
  - Observation: The product often precipitates out of the reaction mixture as the HCl salt or zwitterion upon cooling.
  - Workup: Filter the precipitate. Wash with cold Ethanol and Diethyl Ether.
  - Purification: If soluble, adjust pH to ~4-5 (isoelectric point) to precipitate the free acid.

Library Generation Workflow

The following workflow illustrates how to use this building block to generate a divergent library of compounds.

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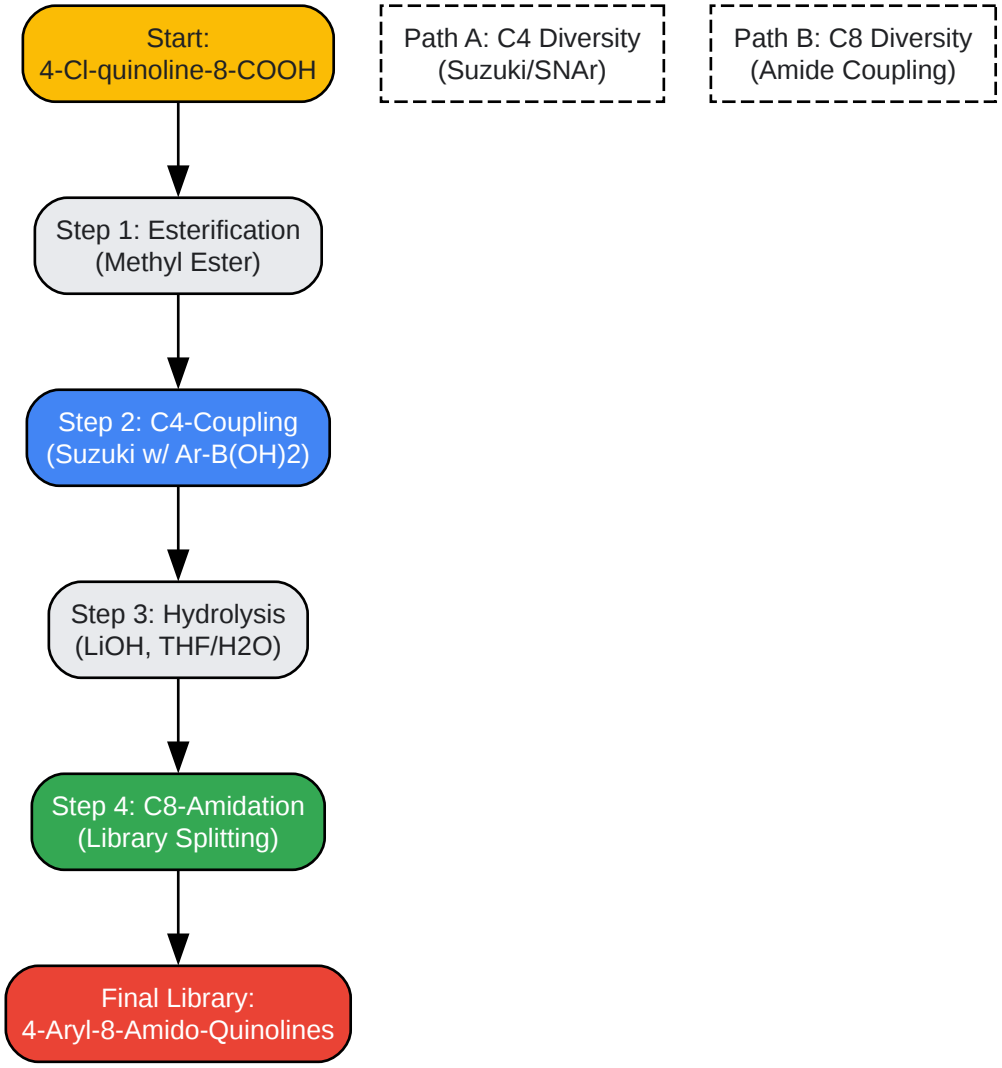

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Figure 2: Divergent synthesis workflow for generating 4,8-disubstituted quinoline libraries.

Expert Tips & Troubleshooting

Solubility "Trap"

- Issue: The parent acid and its amino-derivatives often exist as zwitterions, making them insoluble in both organic solvents (DCM) and aqueous media at neutral pH.[1]
- Solution: Always adjust pH to extremes (pH < 2 or pH > 10) for extraction, or use n-Butanol for extraction from aqueous phases.

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Regioselectivity

- Insight: The C4-Cl bond is significantly more reactive towards nucleophiles than the C8-COOH is towards activation, unless activating agents (like HATU) are used. However, to avoid self-polymerization (where the amine of one molecule reacts with the activated acid of another), always complete the C4-substitution first or protect the acid.

DHODH Inhibition Context

- Quinoline-4-carboxylic acids are classic DHODH inhibitors (Brequinar analogs).[1] However, shifting the acid to the C8-position alters the binding mode, often favoring metal-dependent binding or distinct hydrophobic pocket occupation. When designing inhibitors, consider maintaining the acid moiety (do not amidate) if simulating Brequinar-like activity.

References

- Synthesis and Reactivity of 4-Chloroquinolines
  - Source: Sigma-Aldrich Product Sheet. "4-Chloroquinoline, 99%."
- S_NAr Mechanisms in N-Heterocycles
  - Title: "Activation of Electrophile/Nucleophile Pair by a Nucleophilic and Electrophilic Solvation in a SNAr Reaction."[4]
  - Source: ResearchGate (2023).[1]
- Suzuki Coupling Protocols for Heterocycles
  - Title: "Suzuki-Miyaura Coupling."[1][5][6]
  - Source: Organic Chemistry Portal.[1]
- Quinoline Carboxylic Acids in Drug Discovery (DHODH)
  - Title: "Design, Synthesis, and Biological Evaluation of 4-Quinoline Carboxylic Acids as Inhibitors of Dihydroorot
  - Source: NIH / J Med Chem.

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- Chemical Identity Verification
  - Title: "**4-Chloroquinoline-8-carboxylic acid** Basic
  - Source: ECHEMI.

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